

Essential Safety and Operational Guide for Handling DPNI-GABA

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Compound of Interest

Compound Name: DPNI-GABA

Cat. No.: B15621053

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DPNI-GABA** (1-(4-Aminobutanoyl)-4-[1,3-bis(dihydroxyphosphoryloxy)propan-2-yloxy]-7-nitroindoline). The following procedures are designed to ensure the safe handling, use, and disposal of this photolabile compound, fostering a secure laboratory environment.

DPNI-GABA is a "caged" neurotransmitter, a photolabile derivative of Gamma-Aminobutyric Acid (GABA), designed to release GABA upon exposure to near-UV light. While GABA itself is not classified as a hazardous substance, the nitroindoline "caging" group and the compound's light-sensitive nature necessitate specific safety precautions.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **DPNI-GABA** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-rated	Protects eyes from splashes of solutions containing DPNI-GABA and from accidental exposure to UV light used for uncaging.
Hand Protection	Nitrile Gloves	Standard laboratory grade	Prevents skin contact with the compound. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	Standard length, fully buttoned	Protects skin and personal clothing from potential spills.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A dust mask may be used if handling large quantities of the solid form to prevent inhalation of airborne powder.	DPNI-GABA is typically handled in small quantities as a solid or in solution, minimizing the risk of inhalation.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **DPNI-GABA** and to prevent accidental exposure or degradation.

Procedure	Step-by-Step Guidance	Key Considerations
Receiving and Storage	1. Upon receipt, inspect the container for any damage. 2. Store immediately at -20°C in a light-protected container (e.g., amber vial or wrapped in aluminum foil).	DPNI-GABA is light-sensitive and temperature-sensitive. Avoid repeated freeze-thaw cycles.
Preparation of Stock Solutions	1. Work in a dimly lit area or under a red safe light to minimize exposure to ambient light. 2. Allow the compound to equilibrate to room temperature before opening to prevent condensation. 3. Weigh the required amount of DPNI-GABA solid in a chemical fume hood. 4. Dissolve in an appropriate solvent (e.g., water or buffer) to the desired concentration. ^[1] 5. Aliquot the stock solution into light-protected tubes for single-use to avoid contamination and degradation. 6. Store stock solutions at -20°C.	The solubility of DPNI-GABA in water is up to 2 mM with gentle warming. ^[1] Product datasheets suggest various concentrations for stock solutions, typically ranging from 1 mM to 10 mM.
Experimental Use (Uncaging)	1. Use the lowest effective concentration of DPNI-GABA for your experiment to minimize potential side effects. 2. During the experiment, protect the preparation from ambient light until the intended photoactivation. 3. Use a controlled light source (e.g., laser or LED) with a specific	DPNI-GABA has a quantum yield of 0.085, similar to other nitroindoline-caged compounds. ^[1]

wavelength (near-UV, ~355-405 nm) for uncaging. 4. Ensure the light path is enclosed or shielded to prevent stray light from affecting the operator or other samples.

Disposal Plan

All waste materials contaminated with **DPNI-GABA** must be disposed of in accordance with institutional and local regulations for chemical waste.

Waste Type	Disposal Procedure
Solid DPNI-GABA	Collect in a clearly labeled, sealed container for chemical waste.
DPNI-GABA Solutions	Collect in a labeled, sealed container for aqueous chemical waste. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid chemical waste container.
Unused Stock Solutions	Treat as aqueous chemical waste and dispose of accordingly.

Experimental Protocol: Preparation of DPNI-GABA for Neuronal Stimulation

This is a generalized protocol for preparing **DPNI-GABA** for use in a typical neuroscience experiment involving photostimulation.

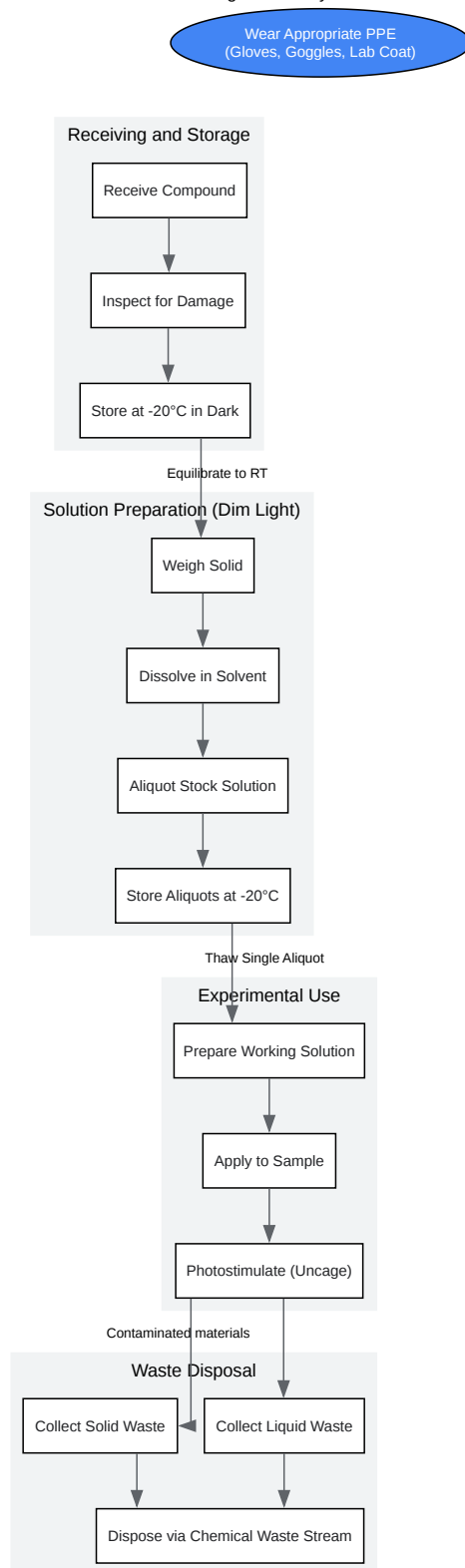
- Prepare a 10 mM stock solution:
 - In a dimly lit environment, weigh out 4.99 mg of **DPNI-GABA**.

- Dissolve in 1 mL of sterile, nuclease-free water or a suitable buffer (e.g., HEPES-buffered saline).
- Gently vortex to ensure complete dissolution.
- Aliquot into light-protected microcentrifuge tubes (e.g., 20 μ L aliquots).
- Store at -20°C until use.
- Prepare the working solution:
 - On the day of the experiment, thaw a single aliquot of the 10 mM stock solution.
 - Dilute the stock solution in your extracellular recording solution to the final desired concentration (e.g., 100 μ M to 1 mM). The final concentration will depend on the specific experimental requirements.[\[2\]](#)
 - Keep the working solution on ice and protected from light until it is perfused onto the cells.
- Photostimulation:
 - Perfuse the cells or tissue with the **DPNI-GABA** working solution.
 - Use a laser or other appropriate light source to deliver a brief pulse of near-UV light (e.g., 355 nm or 405 nm) to the area of interest to uncage the GABA.

Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling of **DPNI-GABA**, from receipt to disposal.

DPNI-GABA Handling and Safety Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **DPNI-GABA**.

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References

- [1. rndsystems.com \[rndsystems.com\]](https://rndsystems.com)
- [2. Laser photolysis of DPNI-GABA, a tool for investigating the properties and distribution of GABA receptors and for silencing neurons in situ - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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